

Orange 5 solubility in different solvents

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Compound of Interest

Compound Name: **Orange 5**
Cat. No.: **B1170525**

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An In-Depth Technical Guide to the Solubility of **Orange 5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of two commercially significant colorants, both commonly referred to as "**Orange 5**": **Pigment Orange 5** (C.I. 12075) and D&C Orange No. 5 (C.I. 45370). Understanding the solubility of these compounds is critical for their application in diverse fields, from industrial coatings to cosmetic and pharmaceutical formulations.

Identification of "Orange 5" Variants

It is crucial to distinguish between the two primary substances designated as "**Orange 5**," as their chemical structures and, consequently, their solubility profiles, are markedly different.

- **Pigment Orange 5:**
 - C.I. Name: **Pigment Orange 5**
 - C.I. Number: 12075
 - CAS Number: 3468-63-1
 - Chemical Class: Monoazo Pigment
 - Chemical Formula: $C_{16}H_{10}N_4O_5$

- Description: A reddish-orange powder primarily used in paints, printing inks, and plastics.
[\[1\]](#)[\[2\]](#)
- D&C Orange No. 5:
 - C.I. Name: Not uniformly assigned a pigment or solvent C.I. name, but is identified by C.I. 45370.
 - C.I. Number: 45370
 - CAS Number: 596-03-2
 - Chemical Class: Fluoran (Xanthene) Dye
 - Chemical Formula: $C_{20}H_{10}Br_2O_5$
 - Description: A synthetic dye used in drugs and cosmetics, particularly in lipsticks and other makeup products.[\[3\]](#)[\[4\]](#) It is a bromo acid dye.[\[5\]](#)

Solubility Data

The following tables summarize the available solubility data for **Pigment Orange 5** and D&C Orange No. 5. It is important to note that precise quantitative solubility data for these compounds is not widely published in readily accessible literature. The information presented here is a synthesis of qualitative descriptions and semi-quantitative resistance ratings from technical data sheets.

Pigment Orange 5 (C.I. 12075) Solubility

Pigment **Orange 5** is generally characterized by its low solubility in most common organic solvents and water, a typical property of pigments designed to be stable and non-bleeding in various formulations.

Table 1: Qualitative Solubility of Pigment **Orange 5**

Solvent/Medium	Solubility Description
Water	Insoluble[6][7]
Concentrated Sulfuric Acid	Soluble (forms a purple solution)[8][9]
Nitric Acid	No change in color[10]
Sodium Hydroxide Solution	No change in color[10]

Table 2: Solvent Resistance of Pigment **Orange 5**

The following data is based on a standard 1-5 scale, where 1 represents poor resistance (significant bleeding or dissolution) and 5 represents excellent resistance (no change).

Solvent	Resistance Rating
Xylene	4-5[11]
Ethanol	4[12]
Ethyl Acetate	4[11]
Methyl Ethyl Ketone (MEK)	3[11]
Butanol	4[13]
Butyl Acetate	4[13]
Mineral Turpentine	4[13]
Water	3[11]
5% HCl	5[11]
5% NaOH	5[11]
Soap Solution	4-5[11][13]
Linseed Oil	5[13]

D&C Orange No. 5 (C.I. 45370) Solubility

The solubility information for D&C Orange No. 5 presents some contradictions in the literature. This may be due to the existence of both the free acid form and its salts, which would exhibit different solubility profiles.

Table 3: Qualitative Solubility of D&C Orange No. 5

Solvent/Medium	Solubility Description
Water	Conflicting data: Described as both "soluble in water" [3] and a "water insoluble bromo acid powder dye". [5] [14]
Oil	Dispersible in oil; works well in oil-based cosmetics. [15]

This discrepancy in water solubility is a critical consideration for formulation scientists. It is recommended that the specific form of D&C Orange No. 5 being used be tested for its solubility in aqueous systems prior to use.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a pigment or dye, based on established methodologies such as those from ASTM and ISO. This protocol can be adapted for specific solvents and temperature requirements.

Principle

A known mass of the colorant is mixed with a known volume of solvent and allowed to reach equilibrium at a specified temperature. The undissolved portion is then separated, and the concentration of the colorant in the saturated solution is determined gravimetrically or spectrophotometrically.

Apparatus

- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature bath or shaker incubator

- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (solvent-compatible, appropriate pore size to retain undissolved particles)
- Spectrophotometer (for photometric method)
- Drying oven (for gravimetric method)
- Glass vials with screw caps

Procedure (Gravimetric Method)

- Sample Preparation: Accurately weigh an excess amount of the dry pigment or dye into a glass vial.
- Solvent Addition: Add a precise volume of the desired solvent to the vial.
- Equilibration: Seal the vial and place it in a constant temperature shaker bath. Agitate the mixture for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solute and solvent.
- Separation of Undissolved Solid:
 - Allow the vial to rest in the constant temperature bath for a period to allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the saturated solution) using a pre-warmed or pre-cooled syringe (to maintain the experimental temperature) and pass it through a syringe filter into a pre-weighed, clean, and dry collection vessel (e.g., a beaker or evaporating dish).
- Solvent Evaporation: Place the collection vessel in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the colorant.
- Mass Determination: Once all the solvent has evaporated, cool the vessel in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is achieved.

- Calculation:
 - Calculate the mass of the dissolved colorant by subtracting the initial mass of the empty vessel from the final mass.
 - Express the solubility as grams of solute per 100 mL of solvent (or other appropriate units).

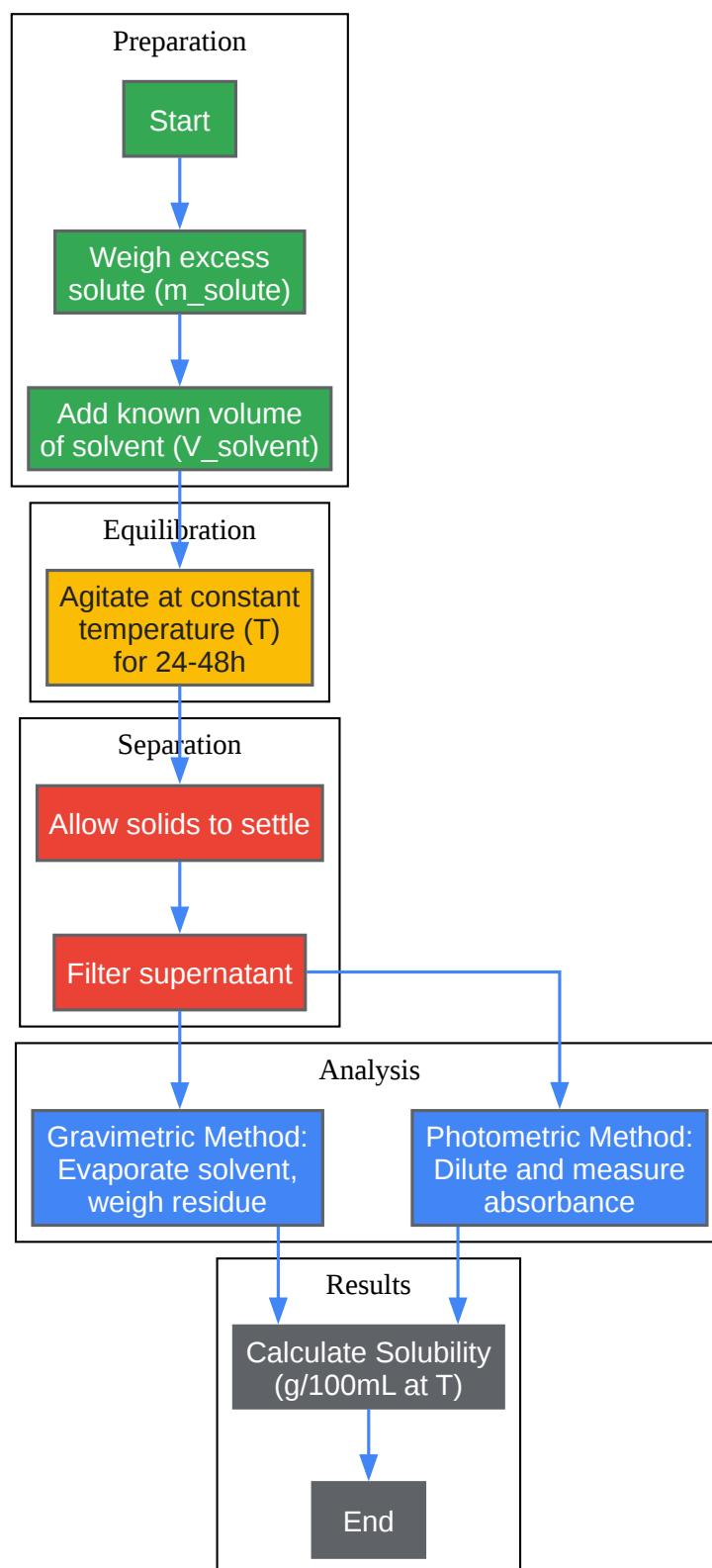
Procedure (Photometric Method)

This method is suitable when the colorant has a strong absorbance in the visible spectrum and a reference standard of known concentration is available.

- Preparation of Saturated Solution: Follow steps 1-4 from the gravimetric method to obtain a clear, saturated solution.
- Dilution: Accurately dilute a known volume of the saturated solution with the same solvent to bring the absorbance within the linear range of the spectrophotometer.
- Spectrophotometric Measurement: Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}).
- Calculation: Use a previously established calibration curve (absorbance vs. concentration) to determine the concentration of the diluted solution. Calculate the concentration of the original saturated solution, accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in a typical solubility determination experiment.

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Caption: Workflow for determining the solubility of a colorant.

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